

A Guide to Inter-Laboratory Comparison of 3-Ethylhexanal Quantification

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Compound of Interest

Compound Name: 3-Ethylhexanal

CAS No.: 18513-34-3

Cat. No.: B15887367

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This guide provides a comprehensive framework for an inter-laboratory comparison focused on the quantification of **3-Ethylhexanal**. In the absence of publicly available, specific proficiency testing data for **3-Ethylhexanal**, this document presents a realistic, hypothetical inter-laboratory study. The methodologies, data, and performance evaluations are grounded in established principles for the analysis of volatile organic compounds (VOCs). The objective is to offer a robust template for researchers, scientists, and drug development professionals to design, participate in, and interpret such comparative studies.

The accurate quantification of **3-Ethylhexanal** is crucial in various fields, including environmental monitoring, food and beverage quality control, and industrial hygiene. Inter-laboratory comparisons are essential for evaluating and ensuring the reliability and comparability of analytical results among different laboratories.

Hypothetical Study Design

This study evaluates the performance of five independent laboratories in the quantification of **3-Ethylhexanal**. A central organizing body prepared and distributed identical test samples to each participant.

- **Test Material:** A stock solution of **3-Ethylhexanal** (CAS: 18513-34-3) was gravimetrically prepared in methanol. This stock was used to create a final test sample by spiking it into a matrix of purified water, simulating an aqueous sample.
- **Assigned Value:** The consensus concentration, or "assigned value," for **3-Ethylhexanal** in the test sample was determined by the organizing body using replicate analyses with a validated reference method. The assigned value was 95.0 µg/mL.
- **Evaluation Criteria:** Laboratory performance was evaluated using z-scores, calculated as: $z = (x - X) / \sigma$ Where:
 - x is the participant's reported result.
 - X is the assigned value (95.0 µg/mL).
 - σ is the standard deviation for proficiency assessment (set at 9.5 µg/mL, representing 10% of the assigned value).

A z-score between -2 and 2 is generally considered satisfactory.

Quantitative Data Summary

The results submitted by the five participating laboratories are summarized below.

Laboratory	Reported Concentration (µg/mL)	z-score	Performance
Lab 1	92.5	-0.26	Satisfactory
Lab 2	108.0	1.37	Satisfactory
Lab 3	84.0	-1.16	Satisfactory
Lab 4	115.0	2.11	Unsatisfactory
Lab 5	96.3	0.14	Satisfactory

Experimental Protocol: Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS)

The following is a detailed methodology representative of a common approach for the quantification of **3-Ethylhexanal** in an aqueous matrix.

1. Sample Preparation

- Pipette 5 mL of the test sample into a 20 mL headspace vial.
- Add 1.5 g of sodium chloride to the vial to increase the partitioning of **3-Ethylhexanal** into the headspace.
- Add an internal standard (e.g., 2-methyl-3-heptanone) to each vial to a final concentration of 100 µg/mL.
- Immediately seal the vial with a PTFE-lined septum and aluminum cap.

2. HS-GC-MS Instrumentation and Conditions

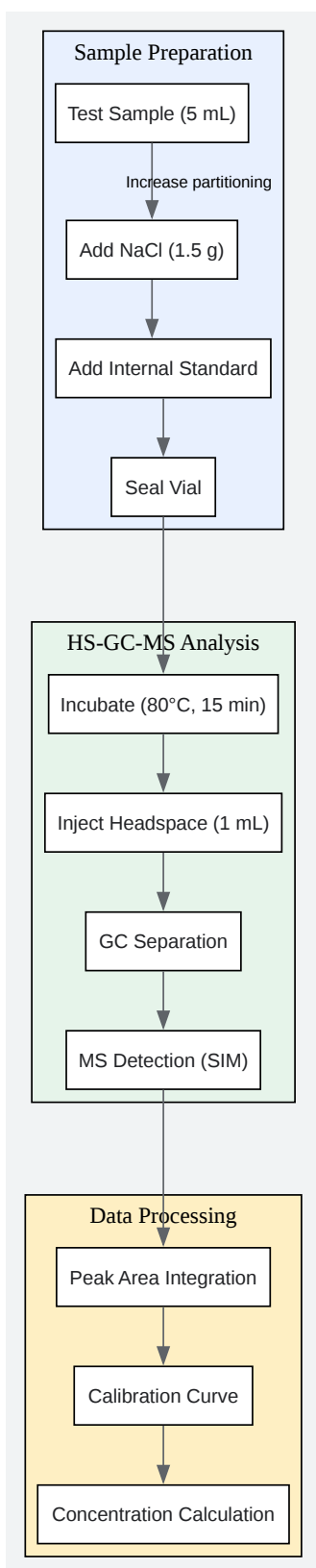
- Gas Chromatograph (GC)
 - Column: 5% phenyl-methylpolysiloxane (e.g., DB-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Oven Program: Initial temperature of 50°C, hold for 2 minutes, ramp to 220°C at 10°C/min, hold for 5 minutes.
 - Inlet: Splitless mode, 250°C.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer (MS)
 - Ion Source Temperature: 230°C.
 - Transfer Line Temperature: 280°C.

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Monitored Ions (m/z): 57, 83, 113 (for **3-Ethylhexanal**) and quantifier ion for the internal standard.
- Headspace Autosampler
 - Incubation Temperature: 80°C.
 - Incubation Time: 15 minutes.
 - Loop Temperature: 90°C.
 - Transfer Line Temperature: 100°C.
 - Injection Volume: 1 mL.

3. Calibration and Quantification

- Prepare a series of calibration standards in the same aqueous matrix with known concentrations of **3-Ethylhexanal**.
- Analyze the calibration standards using the same HS-GC-MS method.
- Quantify the analyte by integrating the peak area and creating a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration.
- The final concentration is calculated from the linear regression of the calibration curve.

Workflow and Pathway Diagrams



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Caption: Workflow for **3-Ethylhexanal** quantification by HS-GC-MS.

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